

Application of ZM223 in High-Throughput Screening: A Case of Mistaken Identity

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Compound of Interest

Compound Name: ZM223

Cat. No.: B1496286

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Initial research into the application of "**ZM223**" in high-throughput screening has revealed that **ZM223** is not a chemical compound or a biological agent used in pharmaceutical research and development. Instead, **ZM223** is an industrial-grade digital weight indicator manufactured by Avery Weigh-Tronix.^{[1][2][3]} This equipment is designed for various weighing applications in sectors such as manufacturing, food processing, and logistics.^{[2][3]}

The **ZM223** indicator is a versatile tool for data management and industrial weighing, capable of operating in a range of environments from office settings to harsh, washdown areas.^[1] Its features include advanced connectivity, a suite of configurable applications, and compatibility with industrial automation systems.^{[1][4]} The device can also be used for analog weight measurements and can be controlled remotely via a web browser.^{[4][5]}

Given that **ZM223** is a piece of industrial hardware and not a substance with biological activity, it does not have a mechanism of action in a biological context, nor is it involved in any signaling pathways. Consequently, there are no high-throughput screening assays, experimental protocols, or associated quantitative data related to its use in drug discovery or biomedical research.

Therefore, the creation of detailed application notes, protocols, data tables, and signaling pathway diagrams as requested is not possible. The initial query appears to be based on a misunderstanding of the nature of **ZM223**.

For researchers, scientists, and drug development professionals interested in high-throughput screening, it is crucial to ensure the correct identification of chemical compounds or biological

tools. Resources such as chemical databases (e.g., PubChem, ChemSpider) and scientific literature databases (e.g., PubMed, Scopus) are essential for verifying the identity and biological relevance of a substance before designing experiments.

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